

# 1-Stearoyl-*sn*-glycero-3-phosphocholine

## HMDB0010384

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### Compound Focus: 1-Stearoyl-*sn*-glycero-3-phosphocholine

CAS No.: 19420-57-6

Cat. No.: S580141

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## Chemical and Structural Profile

1-Stearoyl-*sn*-glycero-3-phosphocholine, systematically named 1-octadecanoyl-*sn*-glycero-3-phosphocholine, is a saturated lysophosphatidylcholine (LysoPC, LPC) with a defined structure and properties crucial for research applications [1] [2].

Property	Description
Common Name	1-Stearoyl- <i>sn</i> -glycero-3-phosphocholine; Stearoyl LysoPC; LPC(18:0)
CAS Number	19420-57-6 [3] [4]
Molecular Formula	C <sub>26</sub> H <sub>54</sub> NO <sub>7</sub> P [3] [1] [4]
Molecular Weight	523.68 g/mol [3] [4]
IUPAC Name	[(2R)-2-hydroxy-3-octadecanoyloxypropyl] 2-(trimethylazaniumyl)ethyl phosphate [3]

Property	Description
Structure	Glycerophosphocholine backbone with a stearic acid (18:0) esterified at the <i>sn</i> -1 position [1] [2].
Purity	Typically available at $\geq 98\%$ to $\geq 99\%$ [3] [4].
Physical Form	White to off-white solid [3] [4].
Storage	Store at $< -10\text{ }^{\circ}\text{C}$ to $< -20\text{ }^{\circ}\text{C}$ [3] [4].
Solubility	Soluble in chloroform:methanol (1:1) or ethanol [3].

## Biological Functions and Research Applications

This lysophospholipid is not just a structural membrane component but also a bioactive molecule and a valuable research tool with diverse applications [3] [4].

Function/Application	Description & Mechanism
Membrane Biophysics & Curvature	Its single acyl chain and large headgroup introduce positive membrane curvature, promoting micelle formation and influencing membrane fusion and dynamics [3].
Cell Signaling	Acts as an endogenous mediator, regulating inflammatory and immune responses. It can activate G-protein-coupled receptors and modulate endothelial adhesion molecule expression [3].
Induction of Apoptosis	In K562 leukemia cells, it induces apoptosis by causing sub-G1 cell cycle accumulation, increasing Annexin V staining, and activating caspases. It also suppresses survival genes like Bcl-2, Bcl-xL, and survivin [3].
STAT3 Signaling Pathway	Attenuates survival genes by inhibiting phosphorylation of STAT3, its DNA binding activity, and nuclear co-localization with HDAC3. It also enhances histone H3 acetylation [3].

Function/Application	Description & Mechanism
<b>Drug Delivery &amp; Liposomes</b>	Used in liposomal and lipid nanoparticle formulations to improve membrane fluidity, drug encapsulation, release profiles, and overall stability [3] [4].
<b>Lipidomic &amp; Metabolomic Standard</b>	Serves as a high-purity calibration standard for mass spectrometry and NMR-based quantification of lysophospholipids in biological samples [3].

## Experimental Protocols and Research Workflows

To help you integrate this compound into your research, here are detailed methodologies for key experimental areas.

### Protocol 1: Studying Lipid-Protein Interactions via Atomic Force Microscopy (AFM)

This protocol is adapted from research investigating the interaction of small molecules with liposomes [3].

- **Step 1: Liposome Preparation**

- Prepare a solution of 1-Stearoyl-*sn*-glycero-3-phosphocholine in a suitable solvent mixture (e.g., chloroform:methanol 1:1).
- Use a rotary evaporator to form a thin lipid film on the inside of a glass vessel.
- Hydrate the film with an aqueous buffer (e.g., PBS or HEPES) above the lipid's phase transition temperature, followed by vigorous vortexing or extrusion through polycarbonate membranes to form unilamellar liposomes.

- **Step 2: Interaction with Target Molecule**

- Incubate the prepared liposomes with your target molecule (e.g., a drug candidate like imatinib) at desired concentrations and temperatures for a specified period.

- **Step 3: Sample Adsorption and AFM Imaging**

- Adsorb the liposome-drug complexes onto a freshly cleaved Highly Oriented Pyrolytic Graphite (HOPG) substrate.

- Perform AFM imaging in tapping mode in a liquid or air environment. The HOPG surface induces liposome rupture, allowing the observation of well-ordered lamellar structures. Analyze the topological changes, domain formation, and structural modifications of the lipid bilayer induced by the interaction.

## Protocol 2: Using as a Standard in Quantitative Lipidomics

This methodology outlines its use for precise quantification in mass spectrometry-based lipidomic studies [3].

### • Step 1: Sample Preparation and Spike-In

- Accurately weigh a precise amount of high-purity 1-Stearoyl-*sn*-glycero-3-phosphocholine to prepare a stock solution.
- Create a dilution series to generate a standard curve. Spike known amounts of this standard into your biological samples (e.g., plasma, tissue homogenates) prior to lipid extraction.

### • Step 2: Lipid Extraction

- Perform a standardized lipid extraction procedure, such as the Bligh and Dyer or Matyash method, to isolate lipids from the proteinaceous matrix.

### • Step 3: LC-MS/MS Analysis

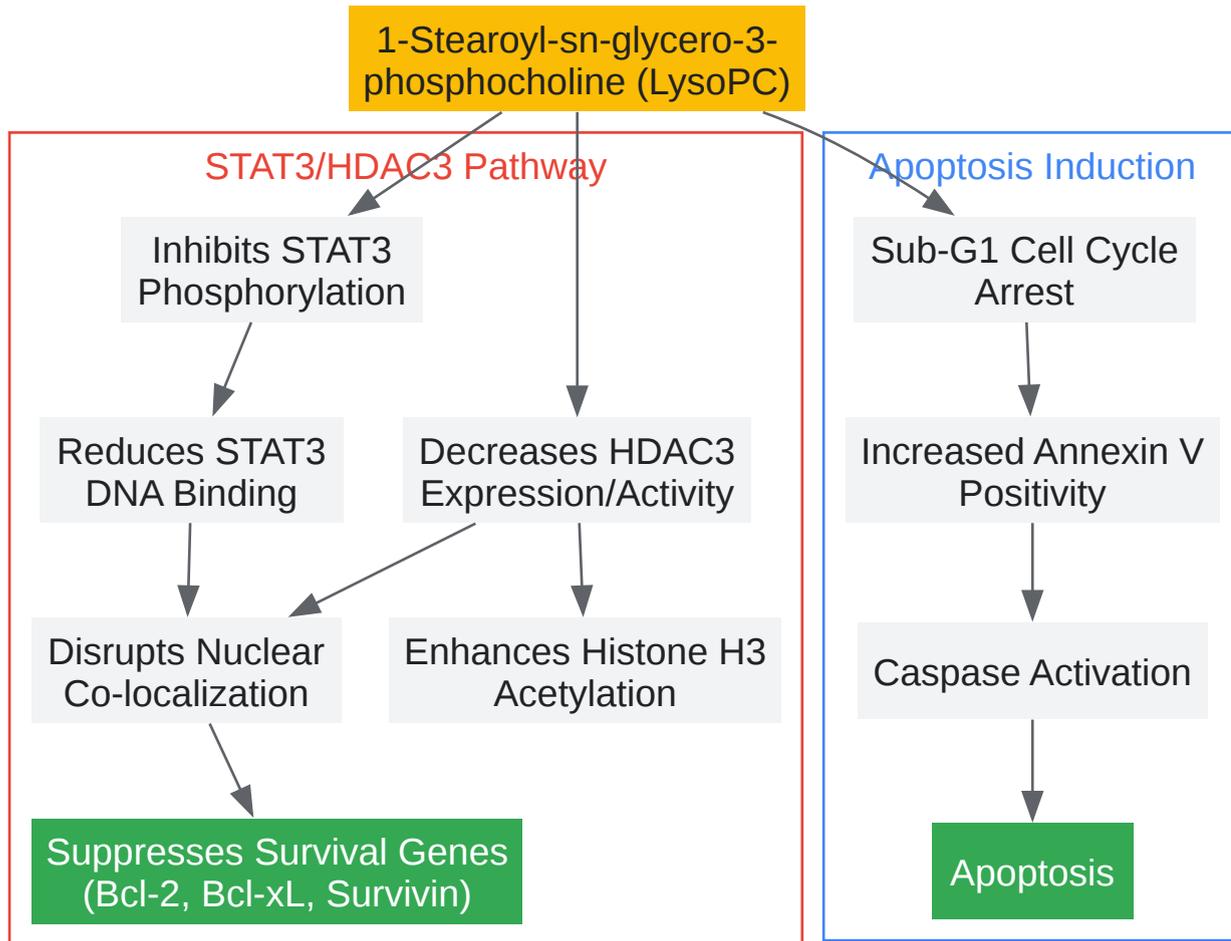
- Reconstitute the extracted lipids in an appropriate solvent and analyze using Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS).
- Use a reverse-phase C18 column for chromatographic separation.
- Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for high sensitivity and specificity. Monitor the transition from the precursor ion (e.g.,  $[M+H]^+$  or  $[M+CH_3COO]^-$  for LPCs) to a characteristic fragment ion.

### • Step 4: Data Quantification

- Use the peak areas from the standard curve to calculate the absolute concentration of endogenous LPC(18:0) and other lysophospholipids in your samples, correcting for recovery and ionization efficiency.

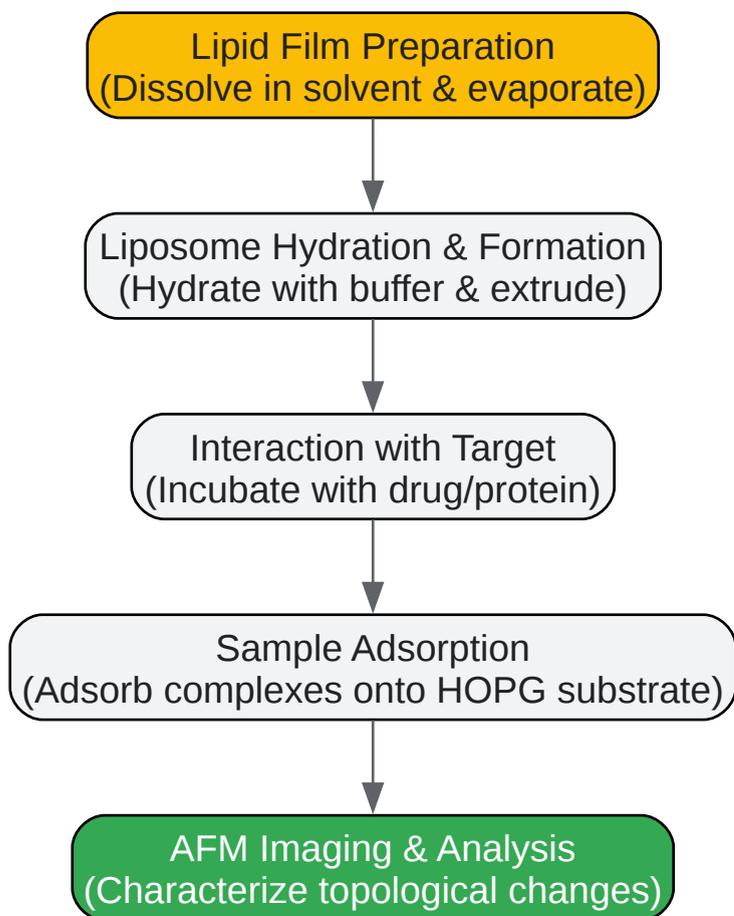
## Research-Grade Pathway and Mechanism Diagrams

The following diagrams illustrate the key signaling pathways and experimental workflows involving 1-Stearoyl-*sn*-glycero-3-phosphocholine, based on cited research.



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*Mechanism of LysoPC-induced apoptosis and survival gene suppression.* [3]



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*General workflow for studying lipid-drug interactions using AFM. [3]*

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## References

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